

Application Notes and Protocols: Diholmium Tricarbonate as a Dopant in Laser Materials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diholmium tricarbonate

Cat. No.: B15348341

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Introduction

Holmium (Ho) is a rare-earth element that has garnered significant attention in the field of solid-state lasers due to its unique electronic structure. When trivalent holmium ions (Ho^{3+}) are incorporated as dopants into various crystalline and glass hosts, the resulting materials exhibit strong fluorescence and can be used to generate laser light, particularly in the eye-safe $2\text{ }\mu\text{m}$ spectral region.[1][2] This wavelength is highly absorbed by water, making holmium-based lasers ideal for a wide range of applications, including medical surgery (urology, dentistry), remote sensing, and materials processing.[3][4][5][6][7] While the direct use of **diholmium tricarbonate** as a dopant precursor is not extensively documented in scientific literature, it can serve as a source of holmium oxide upon thermal decomposition, which is a common starting material for doping laser crystals. These application notes provide a comprehensive overview of the principles, protocols, and applications of holmium-doped laser materials.

1. Principles of Holmium-Doped Laser Materials

The efficacy of holmium as a laser ion stems from its energy level structure. The relevant laser transition for $2\text{ }\mu\text{m}$ emission is the $^5\text{I}_7 \rightarrow ^5\text{I}_8$ transition.[8][9] Host materials play a crucial role in determining the spectroscopic properties and overall performance of the laser.[10] Common host materials for holmium include yttrium aluminum garnet (YAG), yttrium lithium fluoride (YLF), silica glass, and various sesquioxides like scandium oxide (Sc_2O_3) and yttrium oxide (Y_2O_3).[1][10][11][12] The choice of host affects parameters such as emission wavelength, bandwidth, and thermal conductivity.[10][12]

2. Applications

Holmium-doped lasers, particularly Ho:YAG lasers, have found widespread use in several fields:

- **Medical Surgery:** The strong absorption of the $\sim 2.1 \mu\text{m}$ wavelength by water in tissues allows for precise cutting and coagulation with minimal thermal damage to surrounding areas.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[13\]](#) This has made holmium lasers a standard tool in urology for procedures like benign prostatic hyperplasia (BPH) treatment and lithotripsy (breaking up kidney stones).[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Dentistry:** Used for both soft and hard tissue procedures.[\[3\]](#)[\[13\]](#)
- **Remote Sensing (LIDAR):** The eye-safe nature of the $2 \mu\text{m}$ wavelength makes it suitable for atmospheric monitoring and range finding.[\[7\]](#)
- **Materials Processing:** The specific wavelength can be advantageous for processing certain polymers and other materials.

3. Quantitative Data

The performance of holmium-doped laser materials is characterized by several key spectroscopic and laser parameters. The following tables summarize representative data for some common holmium-doped materials.

Table 1: Spectroscopic Properties of Holmium-Doped Laser Materials

Host Material	Dopant Conc. (at.%)	Peak Absorption Wavelength (nm)	Peak Emission Wavelength (nm)	Emission Cross-Section ($\times 10^{-20} \text{ cm}^2$)	Fluorescence Lifetime (ms)	Reference
YAG	< 2%	1908	2090	~1.2	8.5	[14]
Sc ₂ O ₃	0.2	~1950	2110	0.26	-	[8] [11]
YScO ₃	0.5	1934.5	~2100	-	9.4	[10]
Tellurite Glass	-	~1950	~2010	-	-	[9]
Germanate Glass	0.4 mol% Ho ₂ O ₃	~1950	~2000	-	7.74	[15]
Silica Fiber	< 800 ppm	1946	~2100	-	1.35	[16] [17]

Table 2: Laser Performance of Holmium-Doped Materials

Host Material	Pumping Wavelength (nm)	Max. Output Power (W)	Slope Efficiency (%)	Laser Threshold (mW)	Reference
YScO ₃	1907	-	~36	-	[10]
Germanate Glass Fiber	1940	-	35	-	[15]
Silica Fiber	1950	29.7	43	-	[18]
Silica Fiber (NP-doped)	-	19	81	< 100	[19] [20]
Silica Fiber	1125	-	83.1	155	[17] [21]

4. Experimental Protocols

4.1. Synthesis of Ho:YAG Single Crystals via the Czochralski Method

This protocol describes a generalized procedure for growing holmium-doped YAG single crystals.

Materials and Equipment:

- High-purity (99.99% or higher) oxides: Y_2O_3 , Al_2O_3 , and Ho_2O_3 (or **diholmium tricarbonate**, which will decompose to Ho_2O_3 upon heating).
- Iridium crucible
- Czochralski crystal growth furnace with RF induction heating
- YAG seed crystal
- High-purity inert gas (e.g., Argon)
- X-ray diffractometer for crystal orientation
- Cutting and polishing equipment

Procedure:

- Powder Preparation: Stoichiometrically mix the high-purity oxide powders. For a target Ho concentration, calculate the required amount of Ho_2O_3 to substitute for Y_2O_3 . If using **diholmium tricarbonate**, calculate the equivalent oxide weight.
- Melting: Place the mixed powders into the iridium crucible and position it within the Czochralski furnace. Heat the crucible to a temperature above the melting point of YAG (~1970 °C) under an inert atmosphere.
- Crystal Seeding: Once the melt is stabilized, lower a YAG seed crystal until it just touches the surface of the melt. Allow a small portion of the seed to melt back to ensure a dislocation-free starting point.
- Crystal Pulling: Slowly pull the seed crystal upwards while rotating it. Typical pulling rates are 1-3 mm/hour, and rotation rates are 10-30 rpm. The temperature of the melt needs to be carefully controlled to maintain a constant crystal diameter.

- **Cooling:** After the desired crystal length is achieved, slowly withdraw the crystal from the melt and cool it down to room temperature over several hours to avoid thermal shock and cracking.
- **Post-Growth Processing:** Orient the grown crystal boule using X-ray diffraction and then cut and polish it into the desired shape (e.g., rods or slabs) for laser applications.[\[12\]](#)

4.2. Fabrication of Holmium-Doped Silica Fibers via Modified Chemical Vapor Deposition (MCVD) and Solution Doping

This protocol outlines a common method for producing holmium-doped optical fibers.

Materials and Equipment:

- MCVD lathe
- High-purity precursor chemicals (e.g., SiCl_4 , GeCl_4 , POCl_3)
- Holmium salt (e.g., HoCl_3) dissolved in a suitable solvent (e.g., ethanol/water mixture)
- High-purity gases (O_2 , He)
- Fiber drawing tower

Procedure:

- **Soot Deposition:** Mount a high-purity silica substrate tube in the MCVD lathe. Flow precursor gases (SiCl_4 , O_2) through the rotating tube while traversing a hydrogen-oxygen torch along its length. This creates a porous silica soot layer on the inner surface of the tube.
- **Solution Doping:** Remove the tube from the lathe and soak the porous soot layer with a solution containing the holmium precursor (and often an aluminum co-dopant like AlCl_3 to improve solubility and reduce clustering).[\[16\]](#)[\[17\]](#)[\[22\]](#)
- **Drying and Sintering:** Dry the soaked tube to remove the solvent. Then, reinstall it in the lathe and heat it to a high temperature (~2000-2200 °C) to sinter the porous layer into a solid, clear glass.

- Preform Collapse: Increase the temperature further to collapse the tube into a solid rod, known as a preform.
- Fiber Drawing: Mount the preform in a fiber drawing tower. Heat the tip of the preform to its softening point and pull a thin fiber from it. The diameter of the fiber is monitored and controlled in real-time.

4.3. Spectroscopic Characterization

Equipment:

- Broadband light source (e.g., tungsten-halogen lamp)
- Monochromator
- Appropriate detectors (e.g., InGaAs for the 1-2.5 μm range)
- Pump laser (e.g., a Thulium fiber laser around 1.9 μm)
- Spectrometer
- Lock-in amplifier

Absorption Spectroscopy:

- Pass a collimated beam from the broadband light source through the polished sample.
- Focus the transmitted light into a monochromator.
- Record the intensity of the transmitted light as a function of wavelength.
- Measure a reference spectrum without the sample.
- Calculate the absorption spectrum from the ratio of the sample and reference spectra.

Emission Spectroscopy:

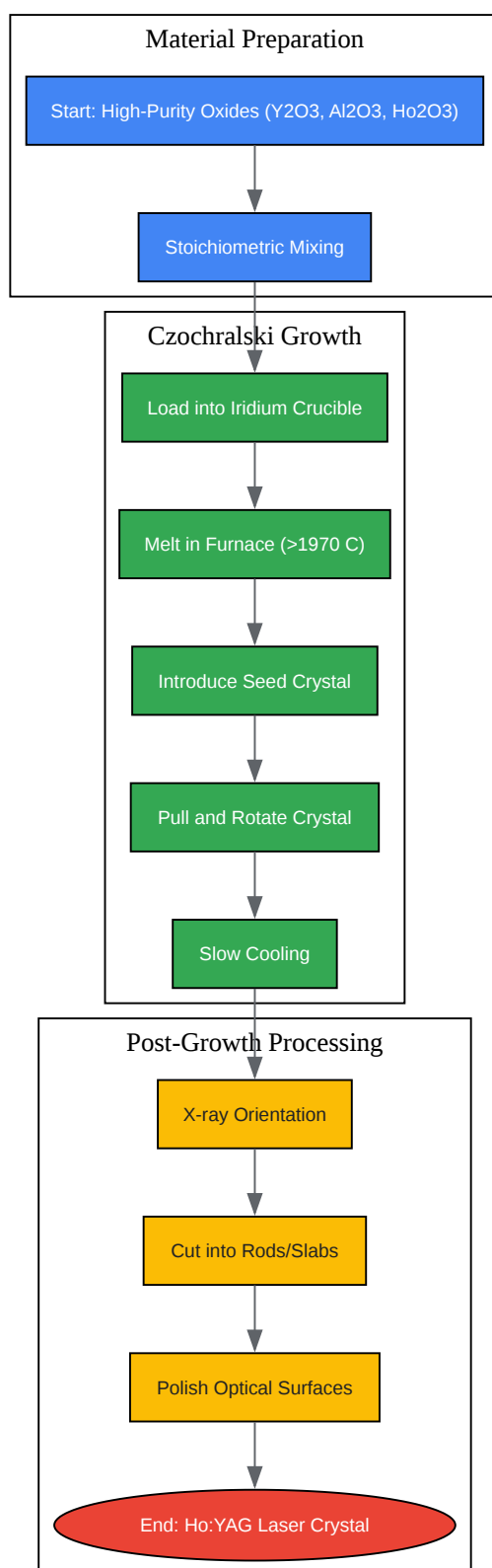
- Excite the sample with a pump laser at a wavelength corresponding to a strong absorption band of holmium (e.g., $\sim 1.9 \mu\text{m}$ for in-band pumping).[14]

- Collect the emitted fluorescence at a 90-degree angle to the excitation beam to minimize scattered pump light.
- Focus the fluorescence into a spectrometer and record the emission spectrum.

Fluorescence Lifetime Measurement:

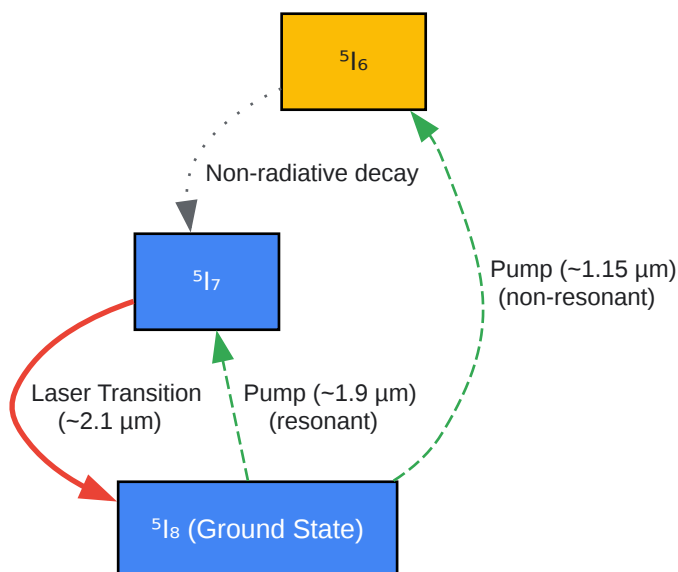
- Excite the sample with a pulsed laser source.
- Measure the decay of the fluorescence intensity over time using a fast detector and an oscilloscope.
- Fit the decay curve to an exponential function to determine the fluorescence lifetime.

5. Visualizations



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Caption: Czochralski method workflow for Ho:YAG crystal growth.



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Caption: Simplified energy level diagram for Ho^{3+} showing key laser transitions.

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References

- 1. Holmium - Wikipedia [en.wikipedia.org]
- 2. spiedigitallibrary.org [spiedigitallibrary.org]
- 3. What is a Holmium Laser? and Its Uses | Coherent [coherent.com]
- 4. photonics.com [photonics.com]
- 5. The holmium: YAG laser in urology – Potent Medical [potent-medical.com]
- 6. Unveiling the Power of Precision: A Deep Dive into Holmium Lasers [amtmedico.com]
- 7. Ho: YAG doped laser crystal [mat-mall.com]
- 8. pubs.aip.org [pubs.aip.org]
- 9. spiedigitallibrary.org [spiedigitallibrary.org]

- 10. Optica Publishing Group [opg.optica.org]
- 11. pubs.aip.org [pubs.aip.org]
- 12. Unlocking Unparalleled Performance: Holmium-Doped Yttrium Aluminum Garnet (Ho:YAG) Crystals Transforming Mid-Infrared Lasers _BBO Crystal_Nd YAG Crystal_Nd YVO4 Crystal_Faraday Isolators-Crylink [crylink.com]
- 13. heegermaterials.com [heegermaterials.com]
- 14. US7286587B2 - Holmium doped 2.1 micron crystal laser - Google Patents [patents.google.com]
- 15. Optica Publishing Group [opg.optica.org]
- 16. Optica Publishing Group [opg.optica.org]
- 17. scispace.com [scispace.com]
- 18. Optica Publishing Group [opg.optica.org]
- 19. [2412.10593] Nanoparticle doping as a way to enhance holmium fiber lasers efficiency [arxiv.org]
- 20. arxiv.org [arxiv.org]
- 21. researchgate.net [researchgate.net]
- 22. researchgate.net [researchgate.net]
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